

An In-Depth Technical Guide to Methyl 2-chloro-4-cyanobenzoate

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Compound of Interest

Compound Name: Methyl 2-chloro-4-cyanobenzoate

Cat. No.: B1396589

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Abstract

Methyl 2-chloro-4-cyanobenzoate is a substituted aromatic carboxylate ester of significant interest as a versatile building block in organic synthesis. Its trifunctional nature—featuring an electrophilic ester, a synthetically malleable nitrile group, and a strategically positioned chlorine atom on the aromatic ring—renders it a valuable intermediate for the construction of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, a proposed synthetic pathway with a detailed experimental protocol, and a discussion of its potential applications in medicinal chemistry and materials science. Furthermore, this document outlines standard methodologies for its analytical characterization and purification, offering a self-validating framework for researchers engaging with this compound.

Core Molecular Attributes

Methyl 2-chloro-4-cyanobenzoate is a fine chemical intermediate whose utility is defined by its precise molecular structure. The fundamental properties are summarized below.

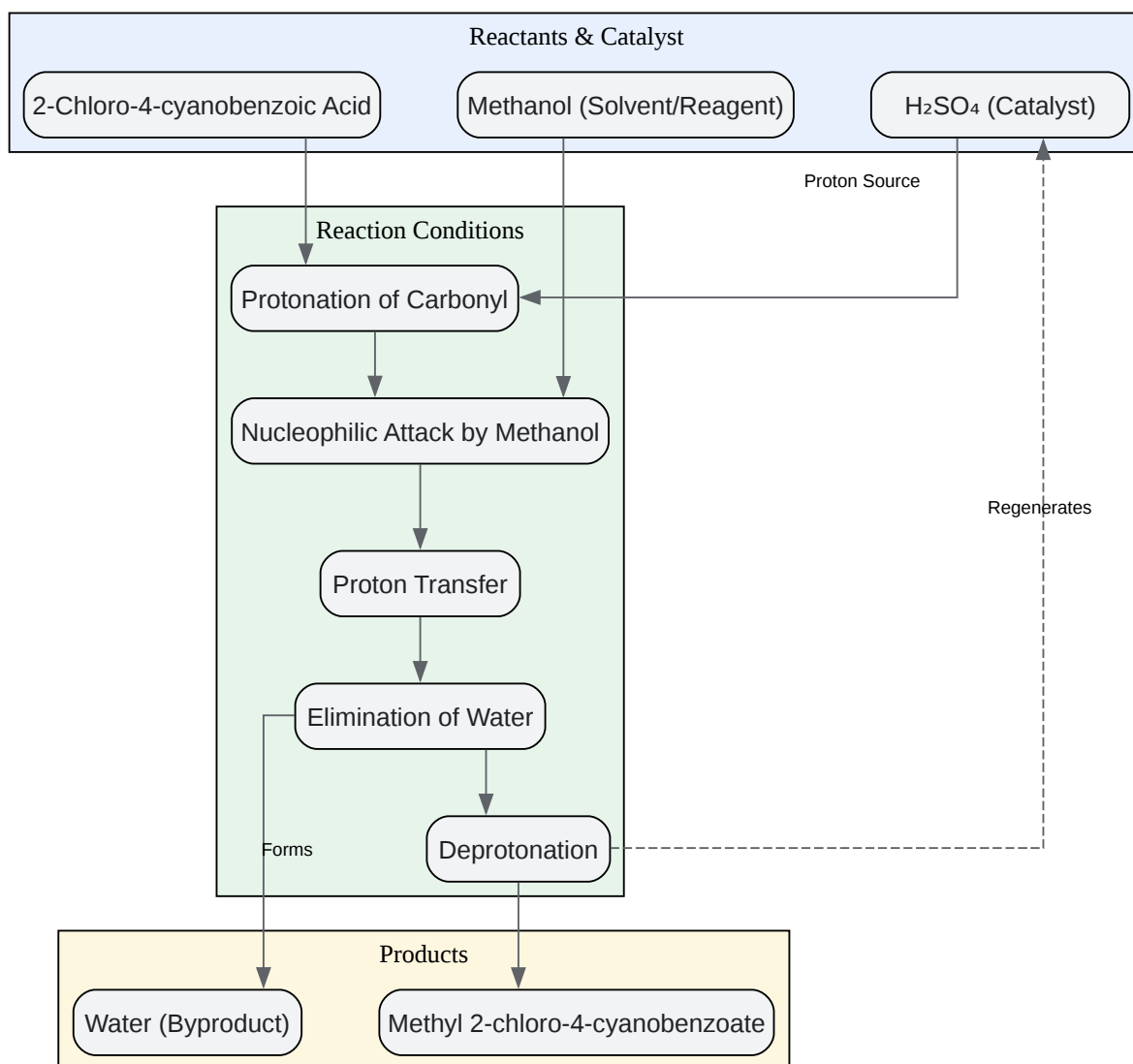
Property	Value	Source(s)
Chemical Name	Methyl 2-chloro-4-cyanobenzoate	[1]
CAS Number	98592-34-8	[1][2]
Molecular Formula	C ₉ H ₆ ClNO ₂	[1][3]
Molecular Weight	195.60 g/mol	[1][3]
Canonical SMILES	<chem>COC(=O)C1=C(C=C(C=C1)C#N)Cl</chem>	[1]
Appearance	Predicted: White to off-white solid	

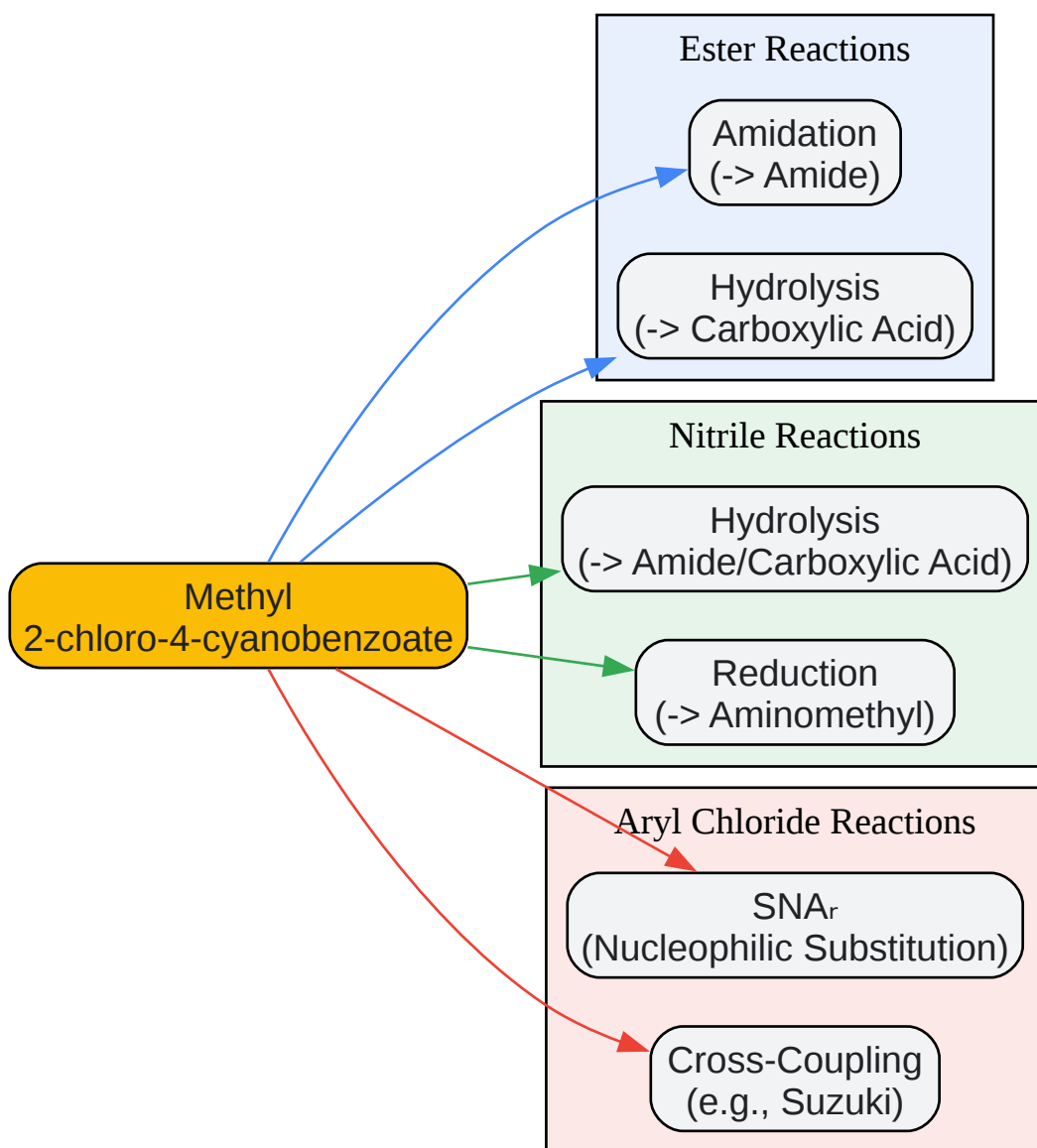
Synthesis and Mechanism

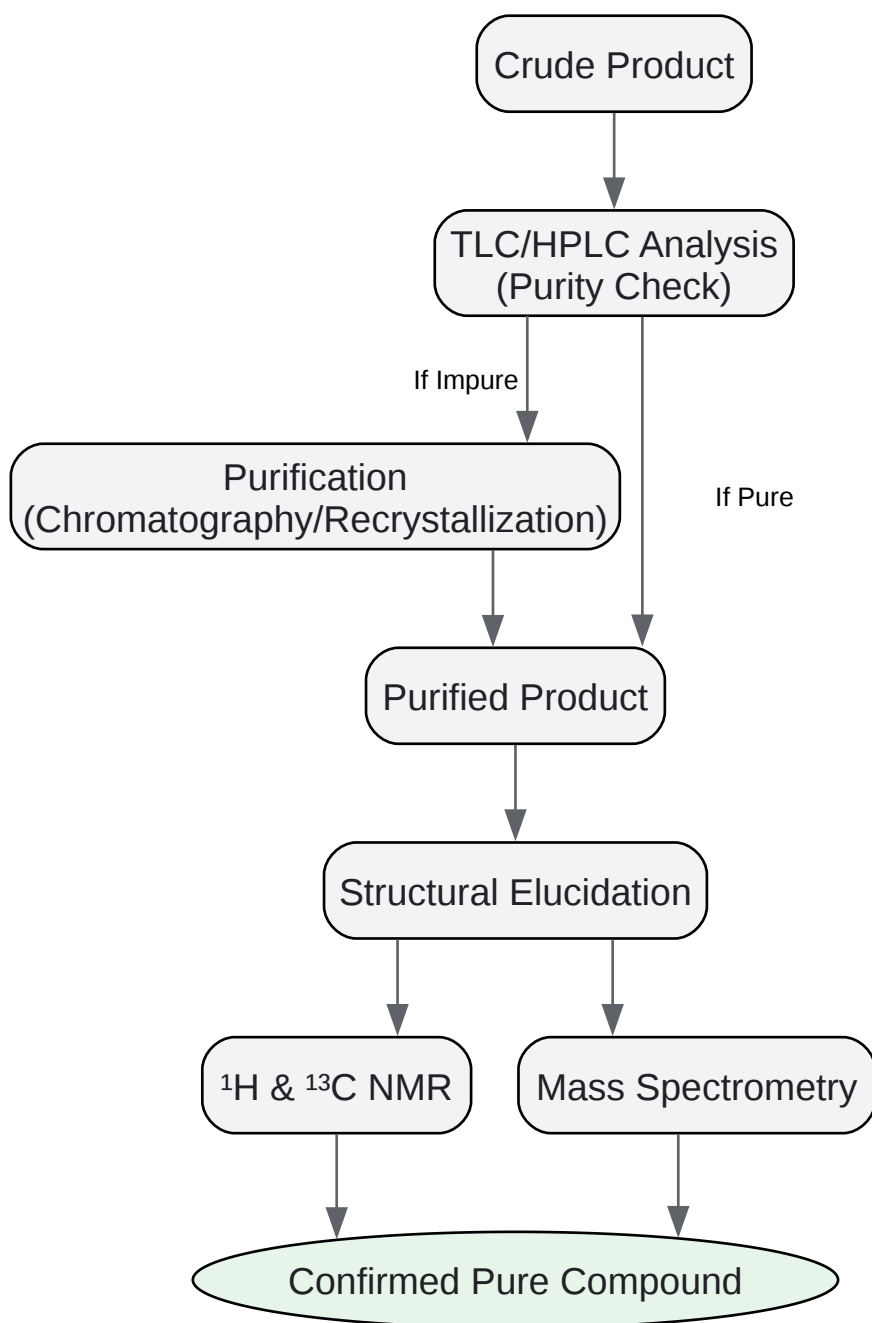
While specific literature detailing the synthesis of **Methyl 2-chloro-4-cyanobenzoate** is sparse, a highly logical and efficient route involves the esterification of its corresponding carboxylic acid, 2-chloro-4-cyanobenzoic acid[4]. The Fischer-Speier esterification is a classic and reliable acid-catalyzed reaction perfectly suited for this transformation[5].

Proposed Synthetic Pathway: Fischer Esterification

The reaction proceeds by protonation of the carboxylic acid carbonyl, rendering it more electrophilic. A subsequent nucleophilic attack by methanol forms a tetrahedral intermediate. After a proton transfer, water is eliminated, and deprotonation of the resulting oxonium ion yields the final methyl ester and regenerates the acid catalyst[5].







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